

Standard Operating Procedure for the Preparation of Clothianidin-d3 Stock Solutions

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Compound of Interest

Compound Name: Clothianidin-d3

Cat. No.: B15556143

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Purpose

This document provides a detailed standard operating procedure (SOP) for the preparation of **Clothianidin-d3** stock solutions for use in research and analytical applications. **Clothianidin-d3**, a deuterated analog of the neonicotinoid insecticide Clothianidin, is primarily utilized as an internal standard in quantitative analyses, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS), to ensure accuracy and precision.

Scope

This SOP is applicable to all research, scientific, and drug development personnel who are required to prepare stock solutions of **Clothianidin-d3** in a laboratory setting.

Responsibilities

It is the responsibility of the designated laboratory personnel to read, understand, and adhere to this SOP. The laboratory supervisor is responsible for ensuring that all personnel are adequately trained in the procedures outlined herein and that all necessary safety precautions are followed.

Materials and Equipment

- **Clothianidin-d3** analytical standard (crystalline solid, ≥97.0% purity)

- High-purity solvents (e.g., HPLC grade or equivalent):
 - Acetonitrile
 - Methanol
 - Dimethyl sulfoxide (DMSO)
- Calibrated analytical balance
- Volumetric flasks (Class A) of appropriate sizes (e.g., 10 mL, 50 mL, 100 mL)
- Pipettes (calibrated) and sterile pipette tips
- Sonicator bath
- Vortex mixer
- Amber glass vials with screw caps for storage
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- Handle **Clothianidin-d3** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- Wear appropriate PPE at all times.
- Consult the Safety Data Sheet (SDS) for **Clothianidin-d3** before handling.

Quantitative Data Summary

The following table summarizes the key quantitative data for Clothianidin. Due to the isotopic labeling, the physicochemical properties of **Clothianidin-d3** are considered to be nearly identical to those of Clothianidin.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₅ D ₃ CIN ₅ O ₂ S	N/A (inferred from Clothianidin)
Molecular Weight	Approx. 252.71 g/mol	N/A (inferred from Clothianidin FW of 249.7 g/mol)
Purity	≥97.0% (HPLC)	[1]
Physical State	Crystalline solid	[2]
Solubility		
In DMSO	~30 mg/mL	[2]
In Dimethyl Formamide	~30 mg/mL	[2]
In Acetonitrile	Used to prepare 1000 µg/mL solutions	[3][4]
In Methanol	6.26 g/L (6260 µg/mL) at 25°C	[5]
In Water	327 mg/L at 20°C	[5][6][7]
Storage (Solid)	-20°C	[2]
Stock Solution Storage		
-20°C	Up to 1 month	[8]
-80°C	Up to 6 months	[8]

Experimental Protocol: Preparation of a 1000 µg/mL Clothianidin-d3 Stock Solution in Acetonitrile

This protocol details the preparation of a 10 mg stock in 10 mL of solvent, which is then diluted to a 1 mg/mL (1000 µg/mL) working stock.

Preparation of Primary Stock Solution (1 mg/mL)

- **Tare the Balance:** Place a clean, dry weighing vessel (e.g., a glass vial or weighing paper) on the calibrated analytical balance and tare the balance.

- **Weigh the Standard:** Accurately weigh approximately 10 mg of the **Clothianidin-d3** analytical standard into the tared vessel. Record the exact weight.
- **Transfer to Volumetric Flask:** Carefully transfer the weighed **Clothianidin-d3** to a 10 mL Class A volumetric flask. Ensure a complete transfer by rinsing the weighing vessel with a small amount of acetonitrile and adding the rinsate to the flask.
- **Dissolution:** Add approximately 5-7 mL of acetonitrile to the volumetric flask.
- **Sonication (if necessary):** If the solid does not dissolve readily, cap the flask and place it in a sonicator bath for approximately 10 minutes, or until the solid is completely dissolved.^[4] Gentle warming may also be employed to aid dissolution.^[8]
- **Vortexing:** Vortex the solution for 30-60 seconds to ensure homogeneity.
- **Dilution to Volume:** Allow the solution to return to room temperature. Carefully add acetonitrile to the volumetric flask until the bottom of the meniscus is level with the calibration mark.
- **Final Mixing:** Cap the flask and invert it 15-20 times to ensure the solution is thoroughly mixed.
- **Labeling:** Label the flask clearly with the compound name (**Clothianidin-d3**), concentration (1000 µg/mL), solvent (acetonitrile), preparation date, and initials of the preparer.

Preparation of Working Solutions

Working solutions can be prepared by diluting the primary stock solution with the appropriate solvent (e.g., acetonitrile, methanol, or a mobile phase simulant).^[3]

- **Calculation:** Use the formula $C_1V_1 = C_2V_2$ to calculate the volume of the primary stock solution required to prepare the desired concentration and volume of the working solution.
- **Dilution:** Using a calibrated pipette, transfer the calculated volume of the primary stock solution into a clean volumetric flask.
- **Dilute to Volume:** Dilute to the mark with the desired solvent.

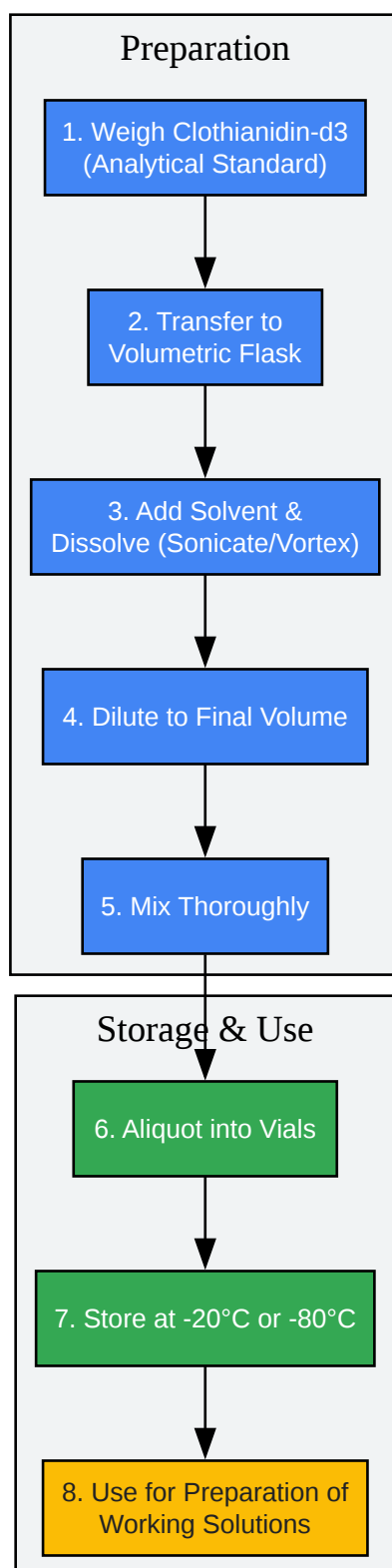
- Mixing and Labeling: Cap the flask, mix thoroughly by inversion, and label the working solution appropriately.

Storage and Stability

- Primary Stock Solution: Aliquot the primary stock solution into smaller, amber glass vials to minimize freeze-thaw cycles.[8]
- Store the stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[8]
- Aqueous solutions of Clothianidin are not recommended for storage for more than one day.[2]

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of a **Clothianidin-d3** stock solution.



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Caption: Workflow for **Clothianidin-d3** Stock Solution Preparation.

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